

Technical Guide: Physicochemical Properties of 3-Nitro-4-(trifluoromethyl)aniline

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Nitro-4-(trifluoromethyl)aniline

Cat. No.: B1358237

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the melting and boiling points of **3-Nitro-4-(trifluoromethyl)aniline** (CAS No. 393-11-3), a key intermediate in the synthesis of various pharmaceuticals and agrochemicals. This document outlines its key physical properties, detailed experimental protocols for their determination, and a representative analytical workflow for identity and purity confirmation.

Core Physicochemical Data

The physical properties of **3-Nitro-4-(trifluoromethyl)aniline** are crucial for its application in chemical synthesis and drug development. A summary of its melting and boiling points is presented below.

Property	Value	Source
Melting Point	122-130 °C	[1] [2] [3]
Boiling Point	326.4 ± 42.0 °C (Predicted)	[2]

Experimental Protocols

Accurate determination of melting and boiling points is fundamental for the characterization of a chemical compound. The following sections detail standard laboratory procedures for these

measurements.

Melting Point Determination

The melting point of a crystalline solid is the temperature at which it changes state from solid to liquid. For a pure substance, this transition occurs over a narrow temperature range.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula
- Thermometer (calibrated)

Procedure:

- Sample Preparation: Ensure the **3-Nitro-4-(trifluoromethyl)aniline** sample is completely dry and in a fine powder form to ensure efficient and reproducible heat transfer. If necessary, gently grind the crystalline solid using a clean mortar and pestle.
- Loading the Capillary Tube: Press the open end of a capillary tube into the powdered sample. A small amount of the solid will be forced into the tube. Tap the sealed end of the tube on a hard surface to pack the sample down into the bottom. The packed sample height should be approximately 2-3 mm.
- Measurement:
 - Place the loaded capillary tube into the heating block of the melting point apparatus.
 - If the approximate melting point is unknown, a rapid initial determination can be performed by heating at a rate of 10-20 °C per minute.

- For an accurate measurement, allow the apparatus to cool and use a fresh sample. Heat rapidly to about 20 °C below the approximate melting point found in the initial run.
- Then, decrease the heating rate to 1-2 °C per minute to allow for thermal equilibrium between the sample, heating block, and thermometer.
- Recording the Melting Range: Record the temperature at which the first droplet of liquid is observed (the beginning of melting) and the temperature at which the last solid crystal melts (the completion of melting). This range is the melting point of the substance. For pure compounds, this range is typically narrow (0.5-2 °C).

Boiling Point Determination (Micro Method)

Given the high boiling point of **3-Nitro-4-(trifluoromethyl)aniline**, a micro-scale method using a capillary tube is appropriate to minimize the amount of substance required and reduce the risk of decomposition.

Apparatus:

- Small test tube (e.g., 10 x 75 mm)
- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Heating bath (e.g., oil bath or a heating block)
- Apparatus for securing the test tube and thermometer

Procedure:

- Sample Preparation: Place a small amount (a few drops) of the liquid sample into the small test tube. As **3-Nitro-4-(trifluoromethyl)aniline** is a solid at room temperature, it must first be melted.
- Assembly:

- Place a short capillary tube, sealed at one end, into the test tube with the open end downwards.
- Attach the test tube to a thermometer with the bulb of the thermometer level with the bottom of the test tube.
- Immerse the assembly into a heating bath.

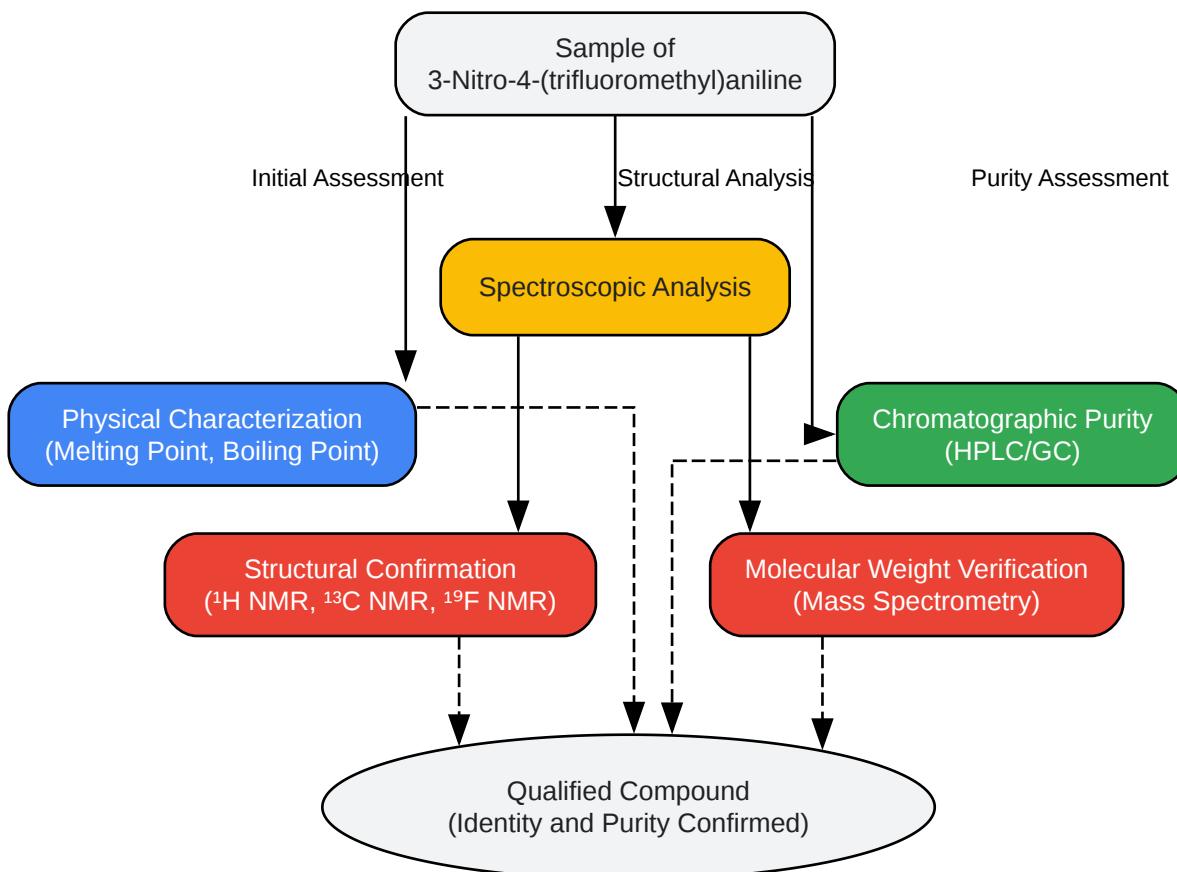
• Measurement:

- Heat the bath gently. As the temperature rises, air trapped in the capillary tube will expand and slowly bubble out.
- Continue heating until a steady stream of bubbles emerges from the capillary tube. This indicates that the vapor pressure of the substance is overcoming the atmospheric pressure.
- Stop heating and allow the bath to cool slowly.

• Recording the Boiling Point: The boiling point is the temperature at which the bubbling stops and the liquid just begins to be drawn back into the capillary tube. At this point, the vapor pressure of the substance is equal to the atmospheric pressure.

Analytical Workflow for Compound Identification and Purity

The identity and purity of a synthesized or procured batch of **3-Nitro-4-(trifluoromethyl)aniline** must be confirmed before its use in further applications. A typical analytical workflow is illustrated below.



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Caption: Analytical workflow for the identification and purity assessment of **3-Nitro-4-(trifluoromethyl)aniline**.

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